

# A Comparative Analysis of Vasodilatory Effects: Las 30538 and Nifedipine

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## Compound of Interest

Compound Name: Las 30538

Cat. No.: B1674515

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This guide provides a comparative overview of the vasodilatory properties of **Las 30538** and nifedipine. While direct comparative studies are not available in the current body of scientific literature, this document synthesizes available data from independent research to offer insights into their respective mechanisms and potencies.

## Executive Summary

Both **Las 30538** and nifedipine are potent vasodilators that function as calcium channel blockers. Nifedipine is a well-established dihydropyridine calcium channel blocker that primarily targets L-type calcium channels, leading to the relaxation of vascular smooth muscle and subsequent vasodilation.[1][2][3] **Las 30538** is also identified as a Ca<sup>2+</sup>-channel blocker with significant vasorelaxant activity.[4]

Due to the absence of head-to-head comparative studies, this guide presents the available quantitative data on the vasodilatory potency of each compound from separate experiments. It is crucial to note that direct comparison of these values is challenging due to differing experimental conditions.

## Quantitative Data on Vasodilatory Potency

The following tables summarize the available quantitative data for **Las 30538** and nifedipine from discrete studies.

Table 1: Vasodilatory Potency of **Las 30538**

Compound	IC50	Tissue Preparation	Contractile Agent	Reference
Las 30538	40 nM	Rat perfused hindlimbs	80 mM K+	

Table 2: Vasodilatory Potency of Nifedipine

Compound	pIC50 (-log IC50 M)	Tissue Preparation	Contractile Agent	Reference
Nifedipine	7.78	Human small arteries (aortic vasa vasorum)	62 mM K+	

Note: A direct comparison of IC50 values between **Las 30538** and nifedipine is not feasible due to the different experimental models and conditions.

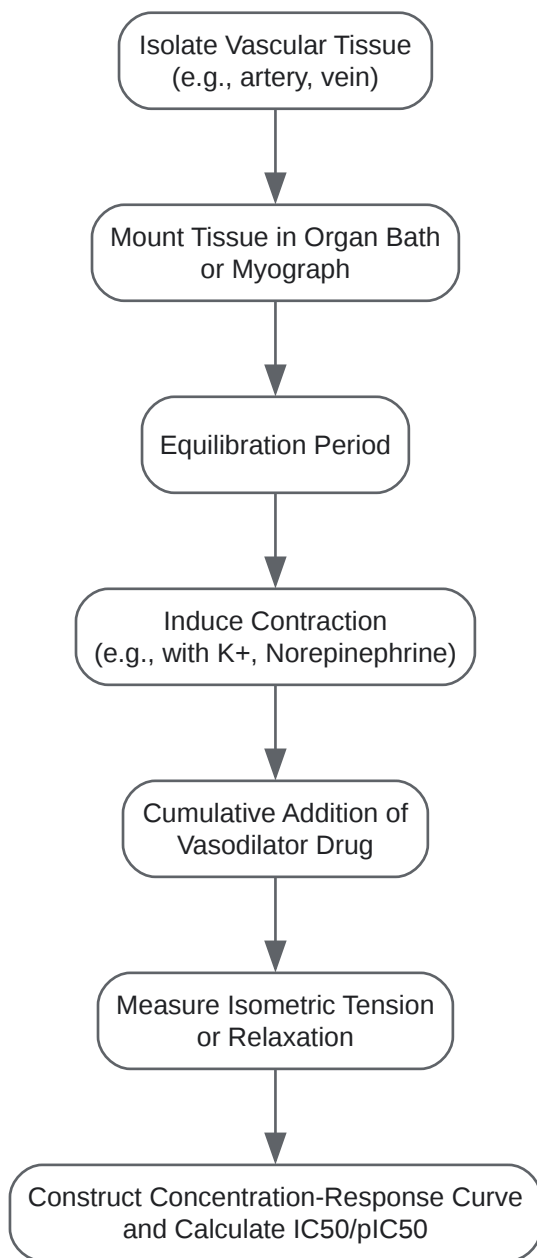
## Mechanism of Action and Signaling Pathways

Both compounds exert their vasodilatory effects by inhibiting the influx of extracellular calcium into vascular smooth muscle cells, albeit with potentially different selectivities and potencies.

**Nifedipine:** As a dihydropyridine, nifedipine blocks L-type calcium channels in the smooth muscle cells of peripheral arteries. This inhibition prevents the calcium influx required for muscle contraction, leading to vasodilation, reduced systemic vascular resistance, and a subsequent lowering of blood pressure.

**Las 30538:** Electrophysiological studies have confirmed that **Las 30538** acts as a Ca<sup>2+</sup>-channel blocker. It effectively inhibits vasoconstriction induced by the calcium channel agonist Bay K8644, further supporting its mechanism of action through the blockade of calcium entry.

The general signaling pathway for calcium channel blocker-induced vasodilation is illustrated below.



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